

Choline Bromide: A Comprehensive Technical Guide to its Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: Choline Bromide

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Abstract

Choline bromide ((2-hydroxyethyl)trimethylammonium bromide) is a quaternary ammonium salt that serves as a vital biochemical reagent and a versatile synthetic intermediate in various scientific disciplines, including drug development. This document provides an in-depth technical overview of the synthesis, physicochemical properties, and key applications of **choline bromide**. Detailed experimental protocols for its preparation and characterization are presented, alongside a summary of its quantitative properties in tabular format for ease of reference. Furthermore, this guide illustrates the primary synthesis pathway, a general experimental workflow, and the role of its constituent choline in significant biological signaling pathways through structured diagrams.

Introduction

Choline, an essential nutrient, is a fundamental component of neurotransmitters and cell membranes.^[1] Its salt, **choline bromide**, provides a stable and readily available source of the choline cation for a multitude of applications. In the pharmaceutical and biomedical fields, **choline bromide** is utilized as a starting material for the synthesis of more complex molecules and as a component in the formation of deep eutectic solvents (DESs), which are gaining traction as green solvents in drug formulation and extraction processes.^[2] Understanding the

synthesis and properties of **choline bromide** is therefore crucial for researchers and professionals working in these areas.

Physicochemical Properties

Choline bromide is a white, crystalline solid that is hygroscopic. It is essential to store it in a cool, dark place under an inert atmosphere to maintain its stability.[3] A summary of its key quantitative properties is provided in Table 1.

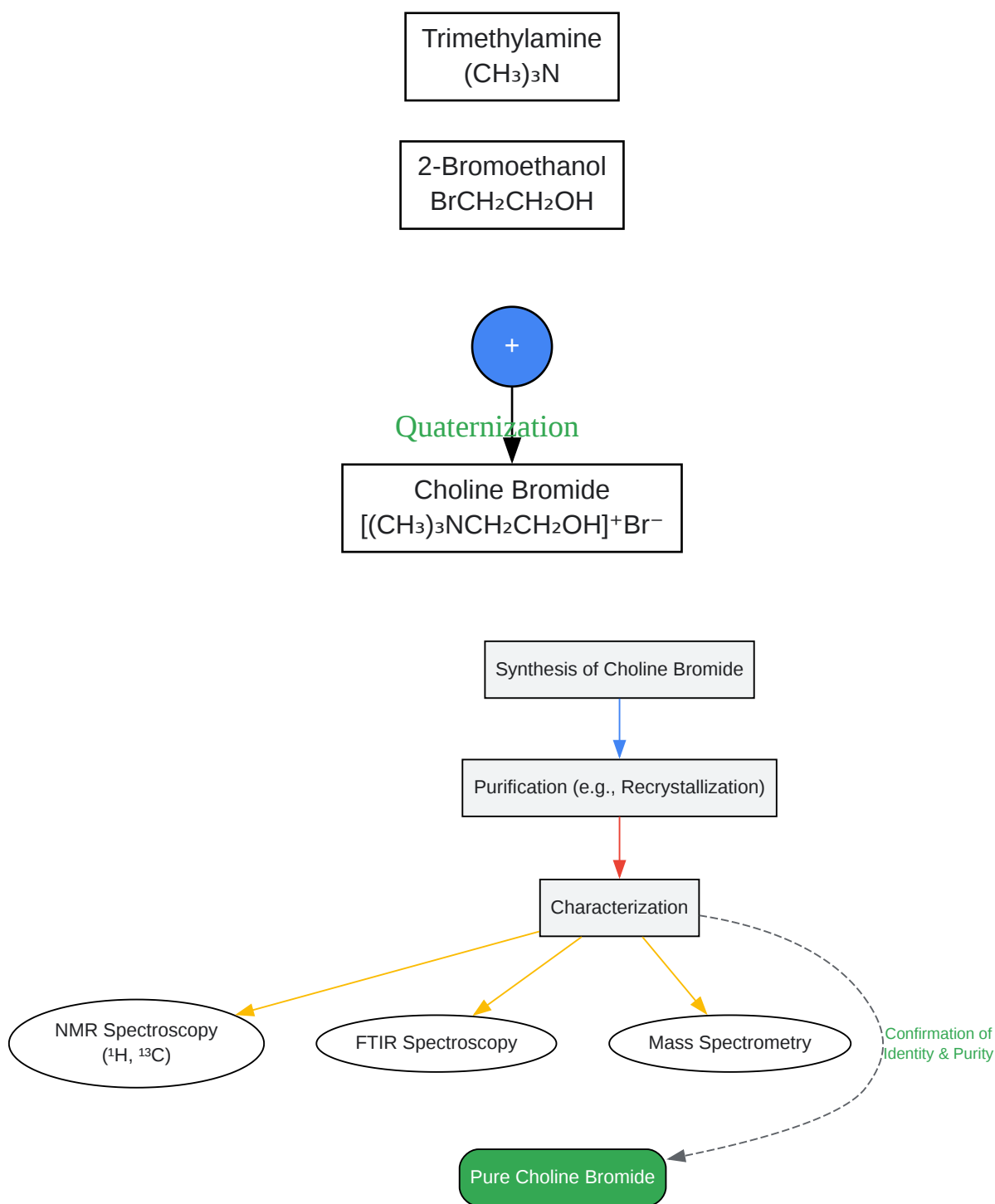
Table 1: Physicochemical Properties of **Choline Bromide**

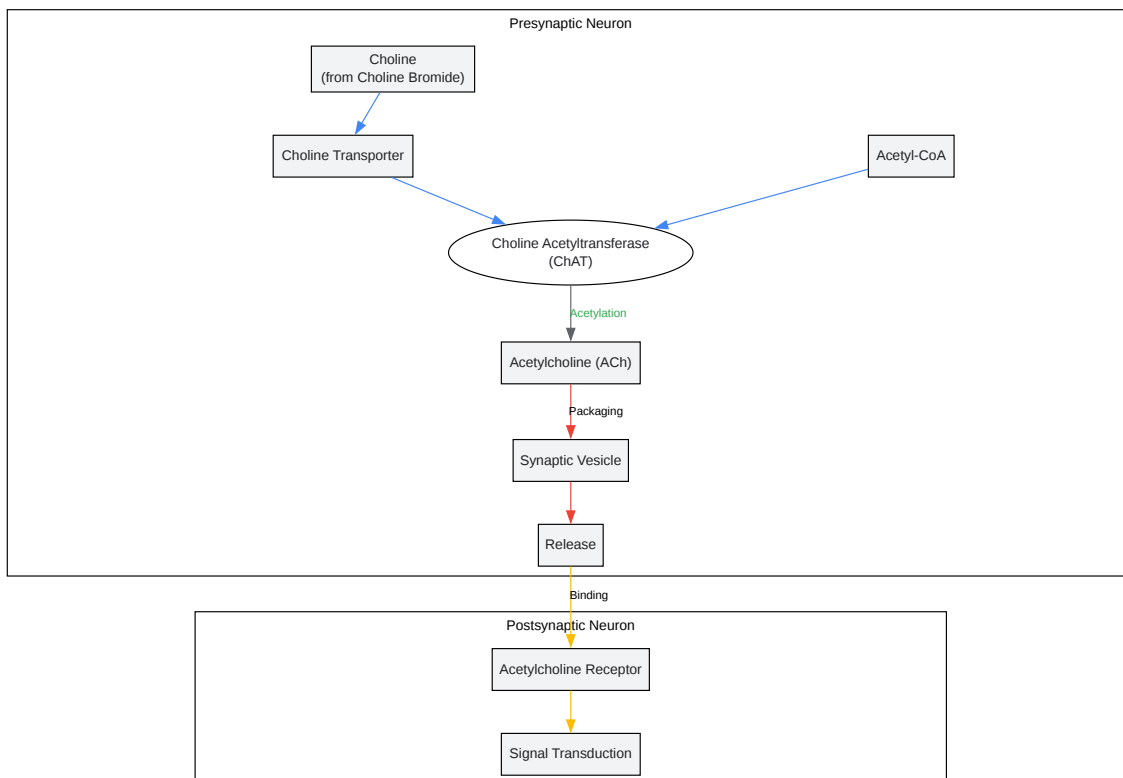
Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₄ BrNO	[4]
Molecular Weight	184.07 g/mol	[4]
Melting Point	298 °C	[3]
Solubility in Water	Highly soluble (qualitative)	[2]
Solubility in Ethanol	~25 mg/mL (for Choline Chloride)	[5]
Solubility in DMSO	~20 mg/mL (for Choline Chloride)	[5]
Solubility in DMF	~20 mg/mL (for Choline Chloride)	[5]
¹ H NMR (D ₂ O, 500 MHz)	δ 3.195 (s, 9H, -N(CH ₃) ₃), δ 3.514 (t, 2H, -CH ₂ -N), δ 4.053 (t, 2H, -CH ₂ -OH)	[6]
¹³ C NMR (D ₂ O, 125 MHz)	δ 56.6 (s, -N(CH ₃) ₃), δ 58.3 (s, -CH ₂ -N), δ 70.1 (s, -CH ₂ -OH)	[6]

Note: Quantitative solubility data for **choline bromide** in various organic solvents is not readily available in the cited literature; data for choline chloride is provided as a close structural analog.

Synthesis of Choline Bromide

The most common and industrially scalable method for the synthesis of **choline bromide** is the quaternization of trimethylamine with 2-bromoethanol. This reaction proceeds via a nucleophilic substitution mechanism where the nitrogen atom of trimethylamine attacks the electrophilic carbon atom of 2-bromoethanol, displacing the bromide ion.





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